

Proper Disposal of Methyl Ferulate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl Ferulate

Cat. No.: B103908

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This document provides essential safety and logistical information for the proper handling and disposal of **methyl ferulate** (CAS No. 2309-07-1) in a laboratory setting. These procedures are intended for researchers, scientists, and drug development professionals to ensure safe operations and environmental compliance.

Immediate Safety and Hazard Identification

Methyl ferulate is classified with the following hazards:

- Causes skin irritation (H315).[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)

It is crucial that all personnel handling this chemical are familiar with its hazard profile and utilize appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[3]
Hand Protection	Chemically impermeable gloves (e.g., nitrile).[4]
Skin/Body Protection	Laboratory coat.
Respiratory	Use only in a well-ventilated area or fume hood. [3][4]

Step-by-Step Disposal Protocol

Disposal of **methyl ferulate** must be handled as hazardous chemical waste.[5][6][7] Do not dispose of this chemical down the drain or in regular trash.[8]

Step 1: Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions.[9][10]

- Solid Waste:
 - Collect pure **methyl ferulate** powder, contaminated weigh boats, pipette tips, and other contaminated consumables in a dedicated hazardous waste container.[8]
 - This container should be made of a compatible material (plastic is preferred) and have a secure, screw-top lid.[7][9]
- Liquid Waste:
 - Collect solutions containing **methyl ferulate** in a separate, leak-proof hazardous waste container.[8]
 - Do not mix **methyl ferulate** solutions with other waste streams unless their compatibility is confirmed.[8] For example, keep acidic and basic waste streams separate.[9]
- Spill Cleanup Materials:

- In the event of a spill, use an inert absorbent material like vermiculite or sand for liquids.[8]
For solids, use dry cleanup methods to avoid generating dust.[11]
- Collect all contaminated absorbent materials, gloves, and wipes and place them in the designated solid hazardous waste container.[5][8]

Step 2: Container Management and Labeling

All hazardous waste must be properly contained and labeled to ensure safety and compliance.
[6][7]

- **Select a Container:** Use a sturdy, chemically compatible container with a tightly fitting lid.[9]
[10][12] The original product container can be reused for its own waste.
- **Keep Closed:** Waste containers must remain closed at all times, except when actively adding waste.[5][6][7][9] A funnel left in the opening is not considered a closed container.
- **Label Immediately:** Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
- **List Contents:** Clearly write the full chemical name ("**Methyl Ferulate**") and estimate the concentration and total volume on the label. An accurate description is essential for safe disposal by your institution's environmental health and safety (EHS) team.[6]

Step 3: Storage in a Satellite Accumulation Area (SAA)

Waste must be stored safely at or near its point of generation.[7][9]

- **Designate an SAA:** Store the labeled waste container in a designated Satellite Accumulation Area within your laboratory.
- **Use Secondary Containment:** Place all liquid waste containers in a larger, chemically resistant tray or bin to contain any potential leaks.[13]
- **Adhere to Limits:** Be aware of institutional limits for waste accumulation in an SAA. While the general limit is often 55 gallons, this applies to the entire lab's waste.[6][7] Schedule regular pickups to avoid exceeding limits.

Step 4: Arranging for Final Disposal

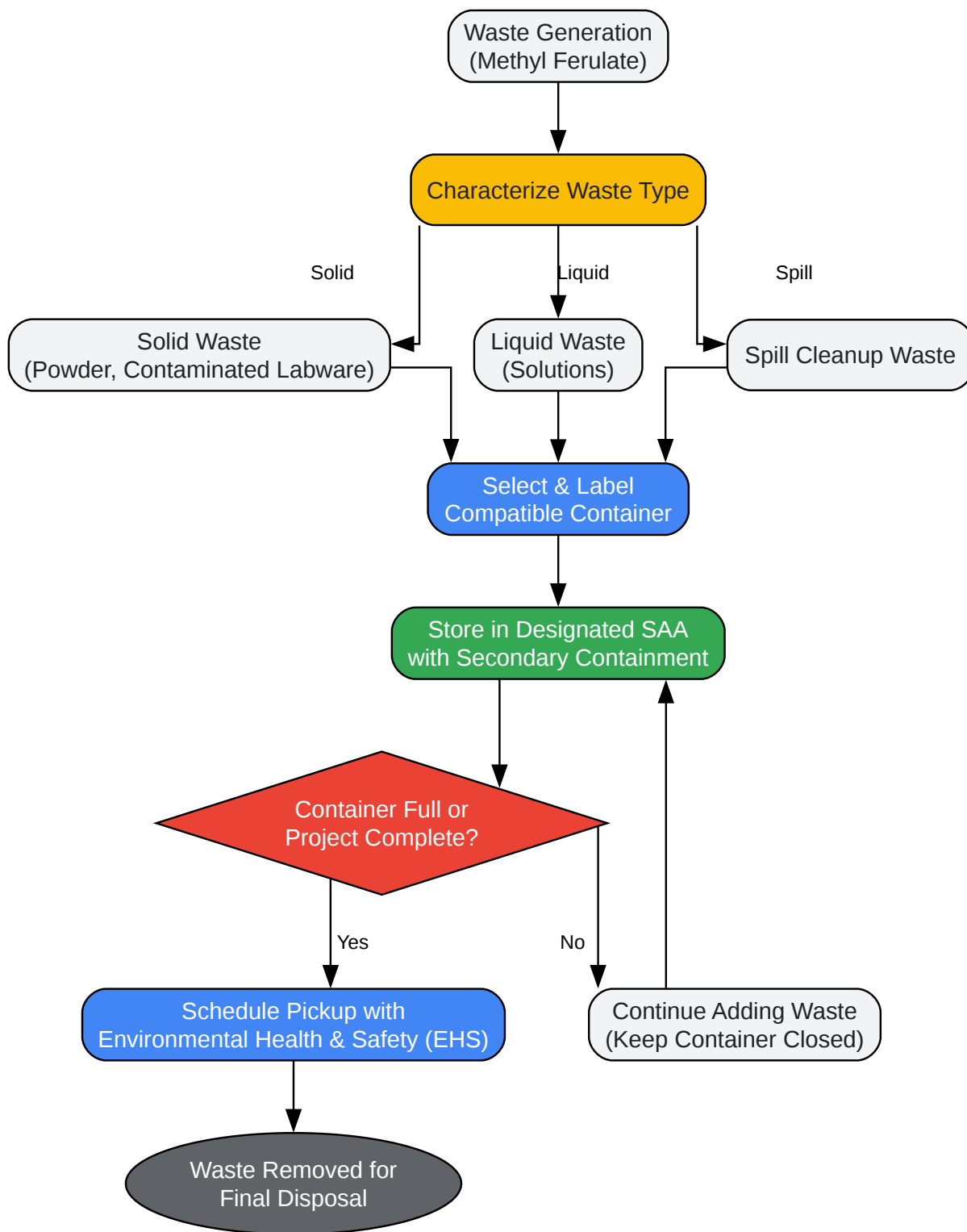
- Request Pickup: Once the container is full or you are finished with the process, contact your institution's EHS office (or equivalent department) to schedule a hazardous waste pickup.[\[6\]](#)
[\[7\]](#)
- Documentation: Complete any required waste disposal forms or online requests as per your institution's protocol.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	2309-07-1	--INVALID-LINK--
Acute Toxicity (LD50)	1,189 mg/kg (Intraperitoneal, mouse)	--INVALID-LINK--
SAA General Waste Limit	55 gallons	--INVALID-LINK-- [7]
SAA Acutely Toxic Waste Limit	1 quart (liquid) / 1 kg (solid)	--INVALID-LINK-- [7]

Methyl Ferulate Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **methyl ferulate** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **methyl ferulate** waste.

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References

- 1. Methyl Ferulate | C₁₁H₁₂O₄ | CID 5357283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. extrasynthese.com [extrasynthese.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. echemi.com [echemi.com]
- 5. vumc.org [vumc.org]
- 6. odu.edu [odu.edu]
- 7. ehrls.upenn.edu [ehrls.upenn.edu]
- 8. benchchem.com [benchchem.com]
- 9. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 10. danielshealth.com [danielshealth.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. rtong.people.ust.hk [rtong.people.ust.hk]
- 13. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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